

In-Depth Technical Safety Guide for 4-Fluorohippuric Acid

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Compound of Interest

Compound Name: 4-Fluorohippuric acid

Cat. No.: B1298643

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling procedures for **4-Fluorohippuric acid** (CAS No. 366-79-0). The information is compiled to meet the needs of laboratory and research professionals, with a focus on data presentation, safe handling protocols, and clear visual representations of safety concepts.

Section 1: Executive Summary

4-Fluorohippuric acid is a metabolite of flupirtine and is utilized in pain and epilepsy research. [1] According to the Safety Data Sheet (SDS) provided by Tokyo Chemical Industry (TCI), **4-Fluorohippuric acid** is not classified as a hazardous substance or mixture under Regulation (EC) No 1272/2008. [2] Consequently, it does not require hazard pictograms, signal words, or specific hazard statements on its labeling. [2] Despite its non-hazardous classification, adherence to standard laboratory safety protocols is essential to ensure a safe working environment. This guide summarizes the available safety and physicochemical data and provides recommended procedures for handling.

Section 2: Physicochemical and Toxicological Data

While extensive toxicological data for **4-Fluorohippuric acid** is not available, this section provides key physicochemical properties. This data is crucial for understanding its behavior under various laboratory conditions.

Physicochemical Properties

The following table summarizes the known physicochemical properties of **4-Fluorohippuric acid**.

Property	Value	Source
Molecular Formula	C ₉ H ₈ FO ₃	PubChem[3]
Molecular Weight	197.17 g/mol	TCI, PubChem[3]
Appearance	White to Almost white powder to crystal	TCI
Melting Point	171.0 to 175.0 °C	TCI
Purity (GC)	>98.0%	TCI
Purity (Neutralization Titration)	min. 98.0%	TCI
Maximum Wavelength	234 nm (in Ethanol)	TCI
CAS Number	366-79-0	TCI[2]

Toxicological and Ecotoxicological Data

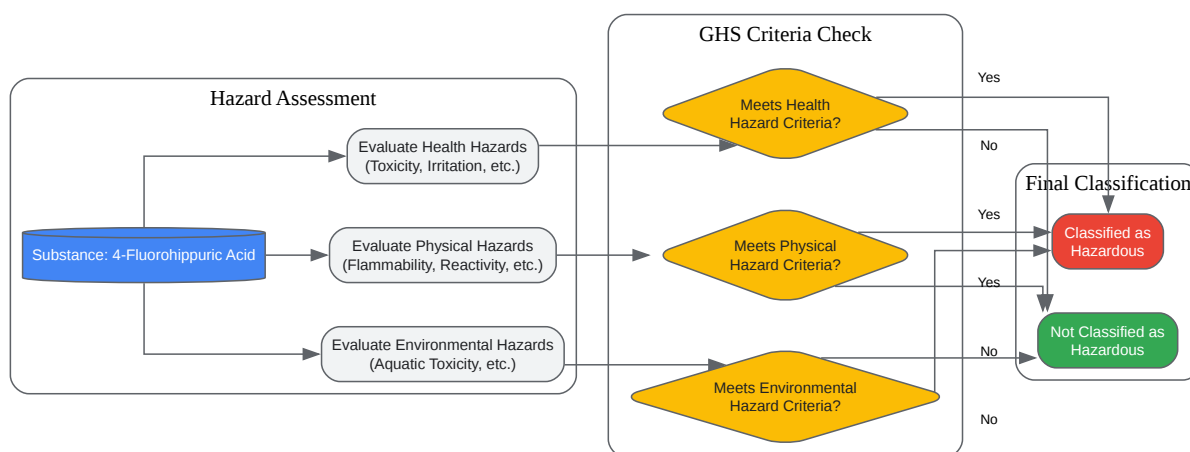
The Safety Data Sheet from TCI indicates that information on acute toxicity, skin corrosion/irritation, serious eye damage/irritation, and other toxicological endpoints is not available.[2] Similarly, the substance is not considered to be persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB).[2]

Section 3: Hazard Identification and Classification

According to Regulation (EC) No 1272/2008, **4-Fluorohippuric acid** is not classified as a hazardous substance.[2] This determination is based on the absence of evidence meeting the criteria for physical, health, or environmental hazards as defined by the Globally Harmonized System (GHS).

GHS Classification Logic

The following diagram illustrates the decision-making process that leads to a "non-hazardous" classification under GHS.



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Caption: GHS Hazard Classification Workflow.

Section 4: Experimental Protocols and Safe Handling

Even though **4-Fluorohippuric acid** is not classified as hazardous, proper laboratory practices are necessary to minimize any potential risks associated with handling a fine chemical powder.

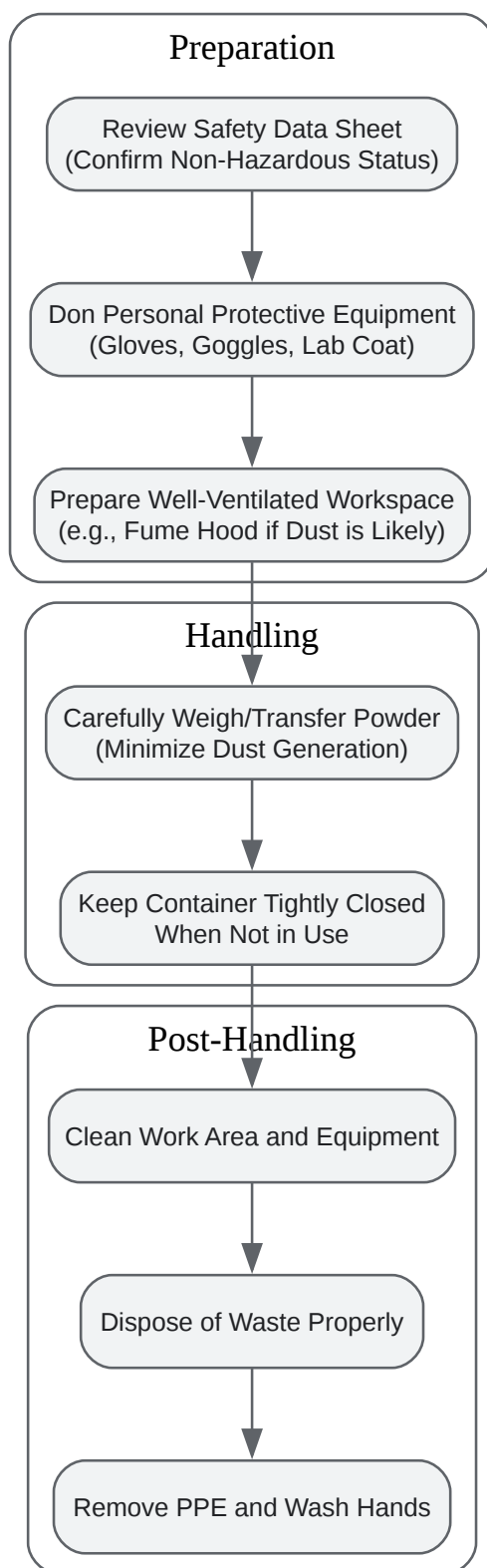
General Handling Procedures

- **Engineering Controls:** Handle the substance in a well-ventilated area.[2] For procedures that may generate dust, such as weighing or transferring, the use of a local exhaust ventilation system or a chemical fume hood is recommended.[2]

- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety glasses with side shields or chemical goggles.
 - Hand Protection: Wear suitable protective gloves.
 - Body Protection: A lab coat should be worn to prevent skin contact.
- Hygiene Measures: Avoid contact with skin, eyes, and clothing.^[2] Wash hands thoroughly after handling.^[2] Do not eat, drink, or smoke in the laboratory.

Safe Handling Workflow

The following diagram outlines a standard workflow for the safe handling of non-hazardous chemical powders like **4-Fluorohippuric acid**.



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Caption: Safe Handling Workflow for Chemical Powders.

Section 5: First Aid and Emergency Procedures

In the event of accidental exposure, the following first aid measures are recommended.^[2]

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If they feel unwell, seek medical advice.
Skin Contact	Take off all contaminated clothing. Rinse skin well with water. If skin irritation occurs, seek medical advice.
Eye Contact	Rinse with plenty of water. Remove contact lenses if present and easy to do. If eye irritation persists, seek medical advice.
Ingestion	Rinse mouth. Seek medical advice if you feel unwell.

Fire-Fighting Measures: Use extinguishing media appropriate for the surrounding environment.^[2]

Accidental Release Measures: For spills, pick up the material and arrange for disposal without creating dust.^[2] Prevent the product from entering drains.^[2]

Section 6: Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dark, and dry place.^[4]
- Disposal: Dispose of the substance and its container in accordance with local, regional, and national regulations.

Section 7: Conclusion

4-Fluorohippuric acid is not classified as a hazardous chemical. However, it should be handled with the care and respect afforded to all laboratory reagents. By following the guidelines outlined in this document, researchers can work with this compound in a safe and effective manner. The core principles of safe handling—utilizing appropriate engineering

controls, wearing personal protective equipment, and adhering to good laboratory practices—remain paramount.

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